

Safe Disposal of p-(2-Bromo)vinyl Anisole: A Procedural Guide

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Compound of Interest

Compound Name: *p*-(2-Bromo)vinyl Anisole

Cat. No.: B015190

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and operational excellence. This guide provides essential safety and logistical information for the proper disposal of **p-(2-Bromo)vinyl Anisole**, ensuring compliance with standard safety protocols and minimizing environmental impact.

While specific hazard data for **p-(2-Bromo)vinyl Anisole** is not readily available in public databases, its classification as a halogenated organic compound necessitates a cautious approach to its handling and disposal. Halogenated compounds require specific disposal routes, typically high-temperature incineration, to prevent the release of harmful substances into the environment. Adherence to the following procedures is critical for ensuring the safety of laboratory personnel and the surrounding community.

Key Physical and Chemical Properties

A summary of the quantitative data for **p-(2-Bromo)vinyl Anisole** is presented below. These properties are essential for understanding its behavior and for making informed decisions on its handling and storage.

Property	Value
CAS Number	6303-59-9
Molecular Formula	C ₉ H ₉ BrO
Molecular Weight	213.07 g/mol [1]
Appearance	Light Yellow Solid [2]
Melting Point	50-55 °C [3] [4] [5]
Boiling Point	283.4 °C at 760 mmHg [3] [4] [5]
Density	1.41 g/cm ³ [3] [4] [5]
Flash Point	112.1 °C [3] [4]
Storage Temperature	4°C [6]

Experimental Protocol for Disposal

The following step-by-step protocol outlines the approved procedure for the disposal of **p-(2-Bromo)vinyl Anisole**. This protocol is based on general guidelines for the disposal of halogenated organic compounds.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always handle **p-(2-Bromo)vinyl Anisole** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A lab coat
 - Avoid inhalation of dust or vapors.
 - Prevent contact with skin and eyes.

2. Waste Segregation:

- Crucially, segregate halogenated organic waste from non-halogenated waste streams.[\[7\]](#)[\[8\]](#)

- Do not mix **p-(2-Bromo)vinyl Anisole** waste with incompatible materials such as strong acids, bases, or oxidizing agents.

3. Waste Collection and Labeling:

- Collect waste **p-(2-Bromo)vinyl Anisole**, including any contaminated materials (e.g., weighing paper, gloves, pipette tips), in a designated, leak-proof, and clearly labeled waste container.
- The container should be made of a material compatible with the chemical.
- The label must clearly state "Hazardous Waste," "Halogenated Organic Waste," and list "**p-(2-Bromo)vinyl Anisole**" as a component.
- Keep a log of the approximate amount of waste added to the container.

4. Storage of Waste:

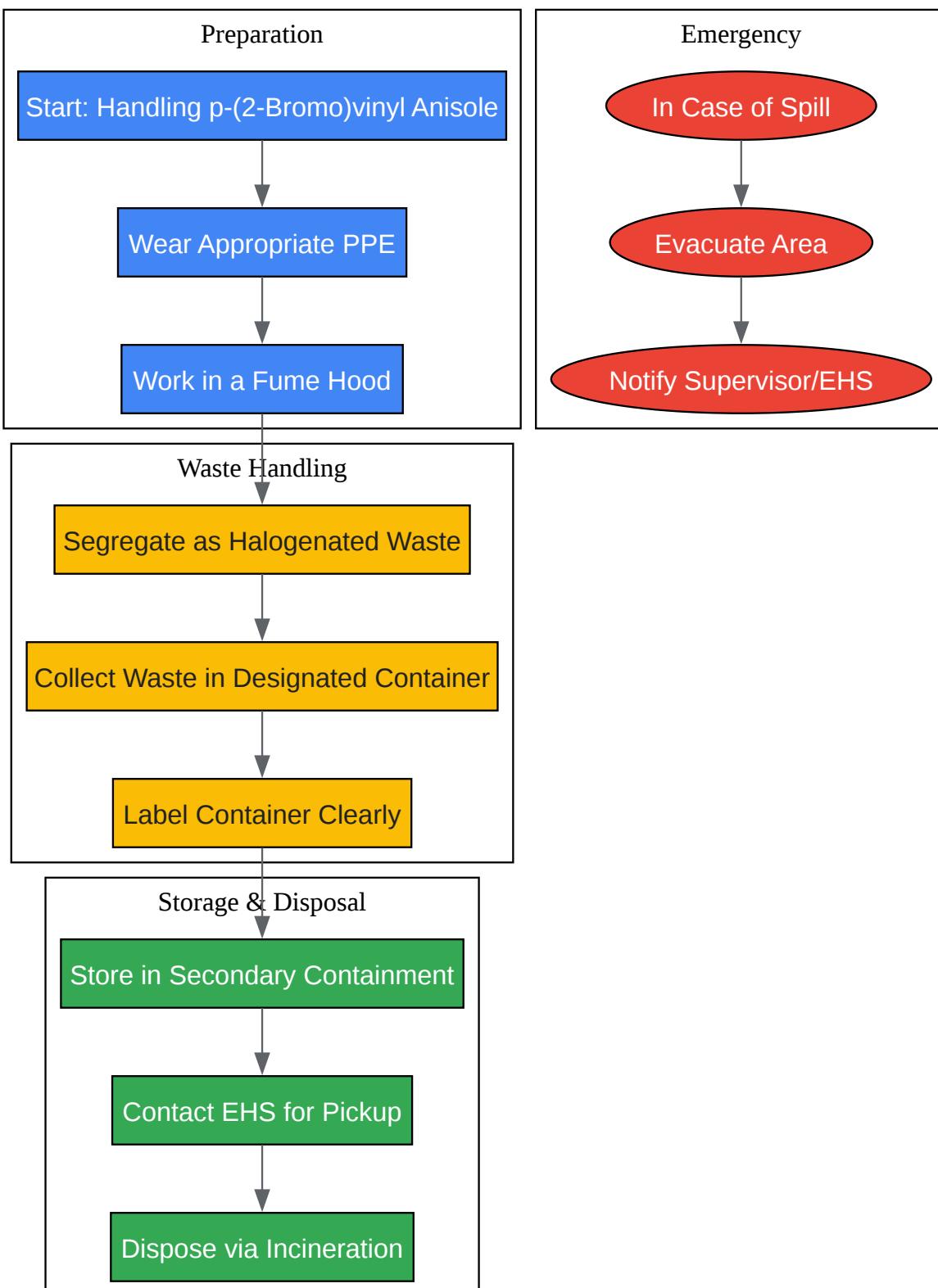
- Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area, away from sources of ignition.
- Ensure the storage area is designated for hazardous waste.

5. Final Disposal:

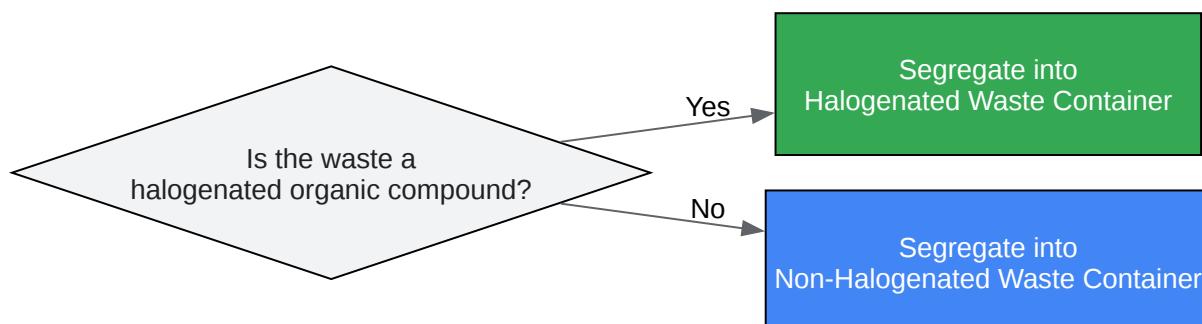
- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Halogenated organic compounds are typically disposed of via high-temperature incineration.
[7][8]
- Never dispose of **p-(2-Bromo)vinyl Anisole** down the drain or in regular trash.

Visualizing the Disposal Workflow

To further clarify the disposal process, the following diagrams illustrate the logical workflow for handling and disposing of **p-(2-Bromo)vinyl Anisole**.

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Caption: Disposal workflow for **p-(2-Bromo)vinyl Anisole**.



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Caption: Decision diagram for waste segregation.

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